

# Thermodynamic Properties of Liquid Nitrocyclohexane: A Technical Guide

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## Compound of Interest

Compound Name: Nitrocyclohexane

Cat. No.: B1678964

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This technical guide provides a summary of the available thermodynamic properties of liquid **nitrocyclohexane**. Due to the limited availability of comprehensive experimental data for this specific compound in publicly accessible literature, this document presents the existing data and outlines the standard experimental methodologies for the determination of these properties, drawing parallels with closely related compounds where necessary.

## Core Thermodynamic Properties

The thermodynamic properties of a substance are fundamental to understanding its behavior in chemical and physical processes. For liquid **nitrocyclohexane**, these properties are crucial for applications ranging from reaction kinetics to safety assessments.

## Data Summary

The experimentally determined and theoretically predicted thermodynamic data for liquid **nitrocyclohexane** are summarized in the tables below. It is important to note that a comprehensive set of experimentally validated data is not available in the literature.

Table 1: Enthalpy of Formation and Vaporization of Liquid **Nitrocyclohexane**

Thermodynamic Property	Value	Temperature (K)	Method
Standard Enthalpy of Formation (liquid)	Data not available from open sources	298.15	Combustion Calorimetry[1]
Enthalpy of Vaporization	54.7 ± 0.6 kJ/mol	298	Gas Saturation[2]

Table 2: Physical Properties of Liquid **Nitrocyclohexane**

Property	Value	Temperature (°C)
Vapor Pressure	0.35 mmHg	25

Note: Experimental data for the heat capacity of liquid **nitrocyclohexane** is not readily available in the reviewed literature.

## Experimental Protocols

The determination of thermodynamic properties relies on precise calorimetric and physical measurement techniques. The following sections describe the standard experimental protocols applicable to the determination of the key thermodynamic properties of liquid organic compounds like **nitrocyclohexane**.

### Enthalpy of Formation: Bomb Calorimetry

The standard enthalpy of formation of organic compounds is typically determined using bomb calorimetry.[3][4]

Experimental Workflow:



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Caption: Workflow for Bomb Calorimetry.

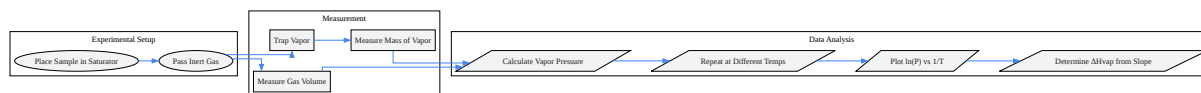
Methodology:

- **Sample Preparation:** A precise mass of the liquid **nitrocyclohexane** is encapsulated in a combustible container of known heat of combustion.
- **Calorimeter Setup:** The sealed container is placed inside a high-pressure vessel, the "bomb," which is then filled with pure oxygen to a pressure of approximately 30 atm. The bomb is submerged in a known mass of water in a well-insulated calorimeter.
- **Combustion:** The sample is ignited electrically. The complete combustion of the organic compound releases heat, which is absorbed by the bomb, the surrounding water, and the calorimeter components, leading to a rise in temperature.
- **Temperature Measurement:** The temperature of the water is precisely monitored before, during, and after the combustion to determine the exact temperature change.
- **Calculation:** The heat of combustion is calculated from the temperature rise and the previously determined heat capacity of the calorimeter system. Corrections are made for the heat of combustion of the container and the fuse wire, as well as for the formation of nitric acid from any nitrogen present. From the heat of combustion, the standard enthalpy of formation is calculated using Hess's law.

## Enthalpy of Vaporization: Gas Saturation Method

The enthalpy of vaporization can be determined by measuring the vapor pressure of the substance at different temperatures.<sup>[2]</sup>

Experimental Workflow:



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Caption: Workflow for Gas Saturation Method.

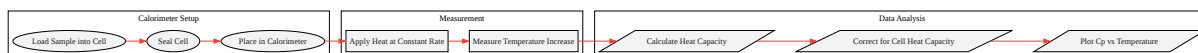
#### Methodology:

- **Saturation:** A stream of an inert gas (e.g., nitrogen) is passed through a sample of liquid **nitrocyclohexane** at a constant, known temperature and flow rate. The gas becomes saturated with the vapor of the compound.
- **Condensation and Measurement:** The vapor-saturated gas stream is then passed through a cold trap to condense the **nitrocyclohexane** vapor. The mass of the condensed vapor is determined gravimetrically. The volume of the inert gas is also measured.
- **Vapor Pressure Calculation:** The partial pressure of the **nitrocyclohexane** vapor, which is its vapor pressure at that temperature, is calculated from the mass of the condensed vapor, the volume of the inert gas, and the ideal gas law.
- **Temperature Dependence:** The experiment is repeated at several different temperatures.
- **Enthalpy of Vaporization Calculation:** The enthalpy of vaporization is determined from the slope of a plot of the natural logarithm of the vapor pressure versus the reciprocal of the absolute temperature, according to the Clausius-Clapeyron equation.

## Heat Capacity: Adiabatic Scanning Calorimetry

While no experimental data for the heat capacity of liquid **nitrocyclohexane** was found, a common method for its determination is adiabatic scanning calorimetry.

Experimental Workflow:



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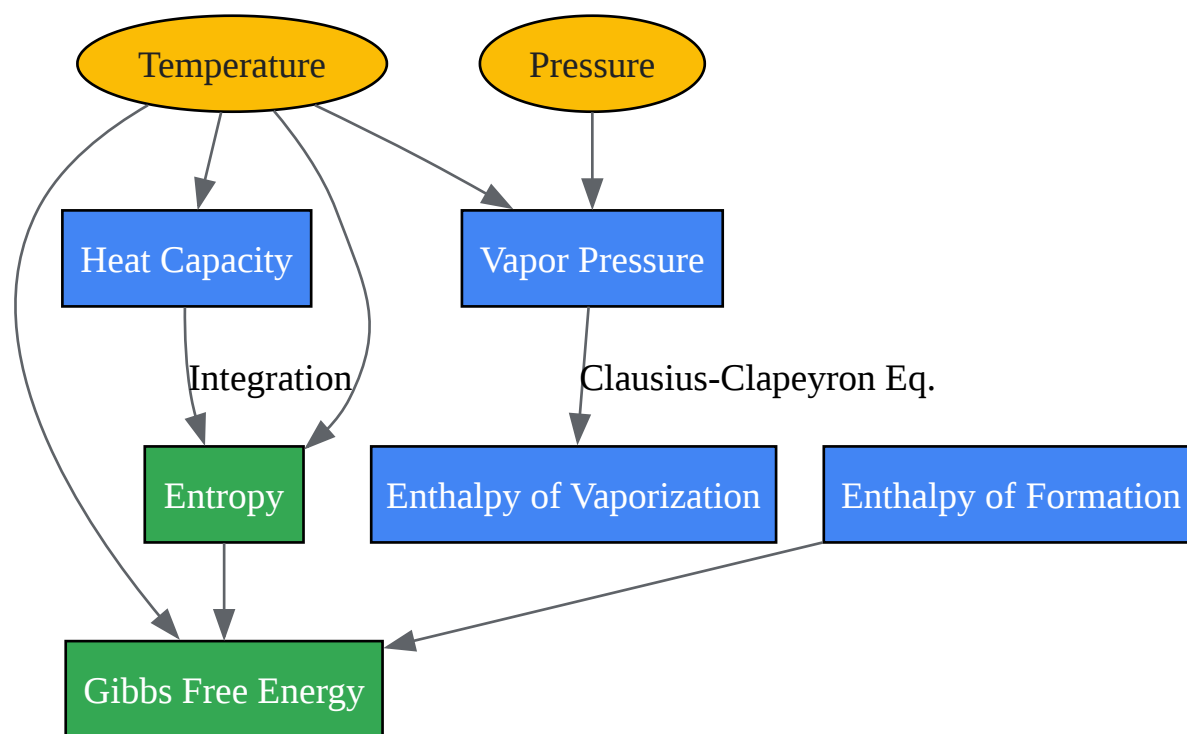
Caption: Workflow for Adiabatic Scanning Calorimetry.

Methodology:

- **Sample Preparation:** A known mass of liquid **nitrocyclohexane** is hermetically sealed in a sample cell.
- **Calorimetric Measurement:** The sample cell is placed in an adiabatic calorimeter. A precisely known amount of heat is supplied to the sample at a constant rate, and the resulting temperature increase is measured as a function of time.
- **Calculation:** The heat capacity of the sample is calculated from the rate of heat input and the rate of temperature increase. The heat capacity of the sample cell, determined in a separate experiment, is subtracted to obtain the heat capacity of the liquid **nitrocyclohexane**. This measurement is performed over a range of temperatures to determine the temperature dependence of the heat capacity.

## Logical Relationships of Thermodynamic Properties

The core thermodynamic properties are interconnected. For instance, the enthalpy of vaporization can be derived from the temperature dependence of vapor pressure. The enthalpy of formation is a fundamental property used in calculating the energetics of chemical reactions. The heat capacity is essential for understanding how the energy of a system changes with temperature.



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Caption: Interrelation of Thermodynamic Properties.

This guide provides a foundational understanding of the thermodynamic properties of liquid **nitrocyclohexane** based on available data. Further experimental work is necessary to provide a more complete and validated dataset, particularly for heat capacity.

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